The Biological Functions of ACTH(4-10): A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*ACTH (4-10)*
CAS No.:	*4037-01-8*
Cat. No.:	*B1664359*

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An In-depth Examination of the Neuropeptide Fragment's Core Biological Activities, Mechanisms of Action, and Therapeutic Potential

Introduction

Adrenocorticotropic hormone (ACTH) is a polypeptide hormone known for its role in stimulating the adrenal cortex. However, specific fragments of ACTH, devoid of corticotropic activity, have garnered significant interest for their distinct biological effects, particularly within the central nervous system. Among these, the heptapeptide fragment **ACTH (4-10)**, with the amino acid sequence Met-Glu-His-Phe-Arg-Trp-Gly, has been a subject of extensive research. This technical guide provides a comprehensive overview of the biological functions of **ACTH (4-10)**, focusing on its neuroprotective, cognitive-modulating, and anti-inflammatory properties. It is intended for researchers, scientists, and drug development professionals seeking a detailed understanding of this intriguing neuropeptide.

Core Biological Functions

The biological activities of **ACTH (4-10)** are primarily mediated through its interaction with melanocortin receptors, particularly the melanocortin-4 receptor (MC4R). Unlike the full-length

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ACTH, this fragment does not stimulate the adrenal cortex to produce corticosteroids, thus avoiding the associated side effects.[1] Its functions are predominantly centered on the nervous system.

Neuroprotection

A significant body of evidence supports the neuroprotective effects of **ACTH (4-10)** and its synthetic analogues, such as Semax (an ACTH(4-7)PGP analogue).[2][3] These peptides have demonstrated efficacy in various models of neuronal injury, including:

- Ischemic Stroke: In animal models of transient middle cerebral artery occlusion (tMCAO), both ACTH(6-9)PGP and Semax have been shown to enhance neuronal survival.[2]
- Glutamate Excitotoxicity: **ACTH (4-10)** and its analogues can protect neurons from damage induced by excessive glutamate, a key mechanism in many neurodegenerative conditions.[3][4]
- Oxidative Stress: The peptide has been shown to protect neuronal cells from death induced by oxidative stressors like hydrogen peroxide.[3][5]

Cognitive Modulation

ACTH (4-10) has been shown to influence learning, memory, and attention, although the effects can be complex and dose-dependent.[6][7]

- Learning and Memory: Studies have shown that **ACTH (4-10)** can facilitate passive avoidance learning and may be involved in memory retrieval processes.[2][8] However, some studies have reported no significant effect on memory consolidation.[9] High doses have been observed to impair learning performance in adult rats when administered neonatally.[10]
- Attention: Research suggests that **ACTH (4-10)** may act on attentional and arousal processes.[6]

Anti-inflammatory Effects

Analogues of **ACTH (4-10)**, such as **ACTH (4-10)**Pro8-Gly9-Pro10, have demonstrated anti-inflammatory properties in models of spinal cord injury by modulating cytokine expression.[11]

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[12]

Data Presentation

The following tables summarize the available quantitative data on the binding affinities and biological effects of **ACTH (4-10)** and its analogues.

Table 1: Melanocortin Receptor Binding Affinities

Ligand	Receptor	Assay Type	Ki (nM)	IC50 (nM)	Reference
ACTH (4-10)	MC3R	Radioligand Binding	-	~2400	[9]
ACTH (4-10)	MC4R	Radioligand Binding	-	~85	[13]
NDP-α-MSH	hMC1R	Radioligand Binding	0.2 ± 0.03	-	[14]
NDP-α-MSH	hMC3R	Radioligand Binding	4.3 ± 0.6	-	[14]
NDP-α-MSH	hMC4R	Radioligand Binding	0.7 ± 0.1	-	[14]
Semax	Plasma Membranes	Radioligand Binding	Kd = 2.41 x 10-9 M	-	[6]

Table 2: In Vitro Neuroprotective Effects Against Oxidative Stress

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Peptide	Cell Line	Stressor	Effect	Effective Concentration	Reference
ACTH(6-9)PGP	SH-SY5Y	H2O2	Increased cell viability	~1-10 µM	[5]
ACTH(6-9)PGP	SH-SY5Y	tert-Butyl Hydroperoxide	Increased cell viability	~1-10 µM	[5]
ACTH(6-9)PGP	SH-SY5Y	Potassium Cyanide (KCN)	Increased cell viability	100 µM	[5]

Table 3: Effects on Cognitive Function

Peptide	Animal Model	Behavioral Test	Dose	Effect	Reference
ACTH (4-10)	Rat	Passive Avoidance	50 µ g/rat	Increased avoidance latency	[15]
ACTH (4-10)	Human	Verbal Short-Term Memory	1 mg (intranasal)	Impaired recall of neutral words	[6]
Semax	Rat	Conditioned Avoidance	50 µg/kg	Increased number of avoidance reactions	[5]

Signaling Pathways

The biological effects of **ACTH (4-10)** are initiated by its binding to melanocortin receptors, primarily MC4R, which are G-protein coupled receptors (GPCRs). This binding triggers a cascade of intracellular signaling events.

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cAMP/PKA/CREB Pathway

The canonical signaling pathway activated by **ACTH (4-10)** at the MC4R is the adenylyl cyclase-cAMP-protein kinase A (PKA) pathway.

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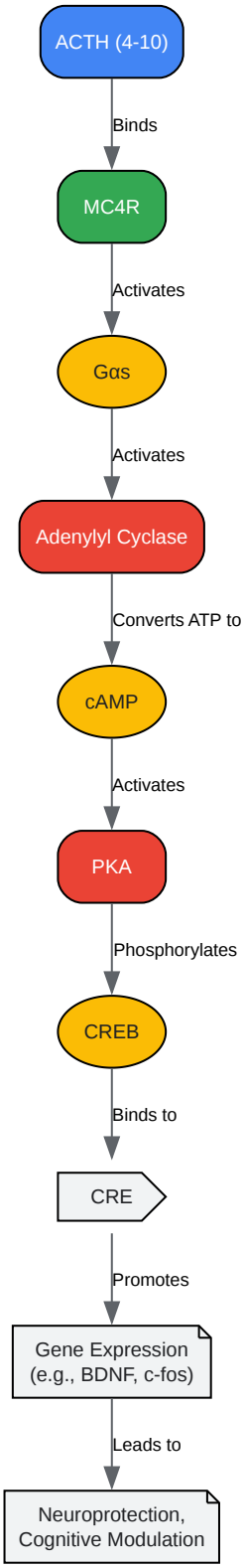
ACTH (4-10) Signaling Cascade



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ACTH (4-10) initiates a signaling cascade through the MC4R, leading to gene expression changes.

Upon binding of **ACTH (4-10)** to MC4R, the associated Gαs subunit of the G-protein is activated.[16] This, in turn, activates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP).[16] Elevated intracellular cAMP levels lead to the activation of protein kinase A (PKA).[16] Activated PKA then phosphorylates various downstream targets, a key one being the cAMP response element-binding protein (CREB). Phosphorylated CREB translocates to the nucleus and binds to cAMP response elements (CREs) in the promoter regions of target genes, thereby modulating their transcription. This leads to changes in the expression of proteins involved in neuronal survival and plasticity, such as brain-derived neurotrophic factor (BDNF).[5]

Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the biological functions of **ACTH (4-10)**.

In Vitro Neuroprotection Assay Against Oxidative Stress

This protocol details a method to assess the neuroprotective effects of **ACTH (4-10)** against hydrogen peroxide (H_2O_2)-induced oxidative stress in a neuronal cell line.

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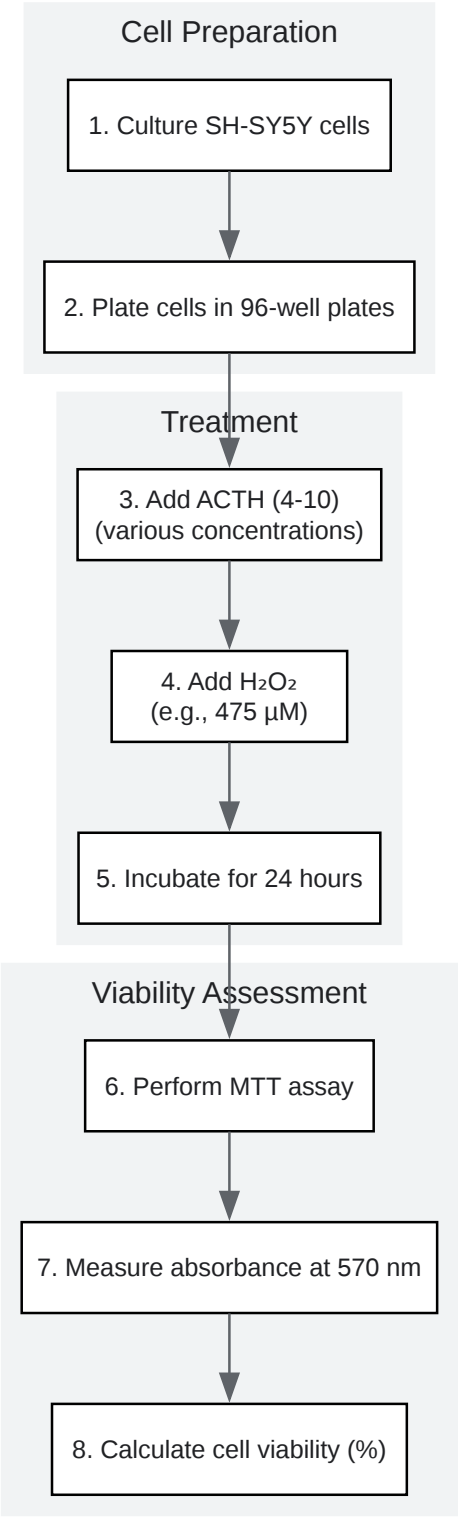
In Vitro Neuroprotection Experimental Workflow



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Workflow for assessing in vitro neuroprotection against oxidative stress.

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1. Cell Culture and Plating:

- Culture SH-SY5Y human neuroblastoma cells in a suitable medium (e.g., DMEM/F12 supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin) at 37°C in a humidified atmosphere of 5% CO_2.
- Seed the cells into 96-well plates at a density of 1 x 10^4 cells per well and allow them to adhere overnight.[3]

2. Treatment:

- Prepare stock solutions of **ACTH (4-10)** in sterile water or an appropriate buffer.
- Prepare a fresh solution of hydrogen peroxide (H_2O_2) in culture medium. The final concentration should be predetermined to induce approximately 50% cell death (e.g., 475 µM).[5]
- Remove the culture medium from the wells and replace it with fresh medium containing various concentrations of **ACTH (4-10)** (e.g., 0.01 µM to 100 µM).
- Immediately add the H_2O_2 solution to the wells. Include control wells with cells treated with medium alone, H_2O_2 alone, and **ACTH (4-10)** alone.
- Incubate the plate for 24 hours at 37°C.[3]

3. Assessment of Cell Viability (MTT Assay):

- After the incubation period, add 10 µL of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS) to each well.
- Incubate the plate for 3-4 hours at 37°C to allow for the formation of formazan crystals.
- Carefully remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Cell viability is expressed as a percentage of the untreated control.[3]

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In Vivo Neuroprotection in a Rat Model of Ischemic Stroke

This protocol describes the transient middle cerebral artery occlusion (tMCAO) model in rats to evaluate the neuroprotective effects of **ACTH (4-10)**.

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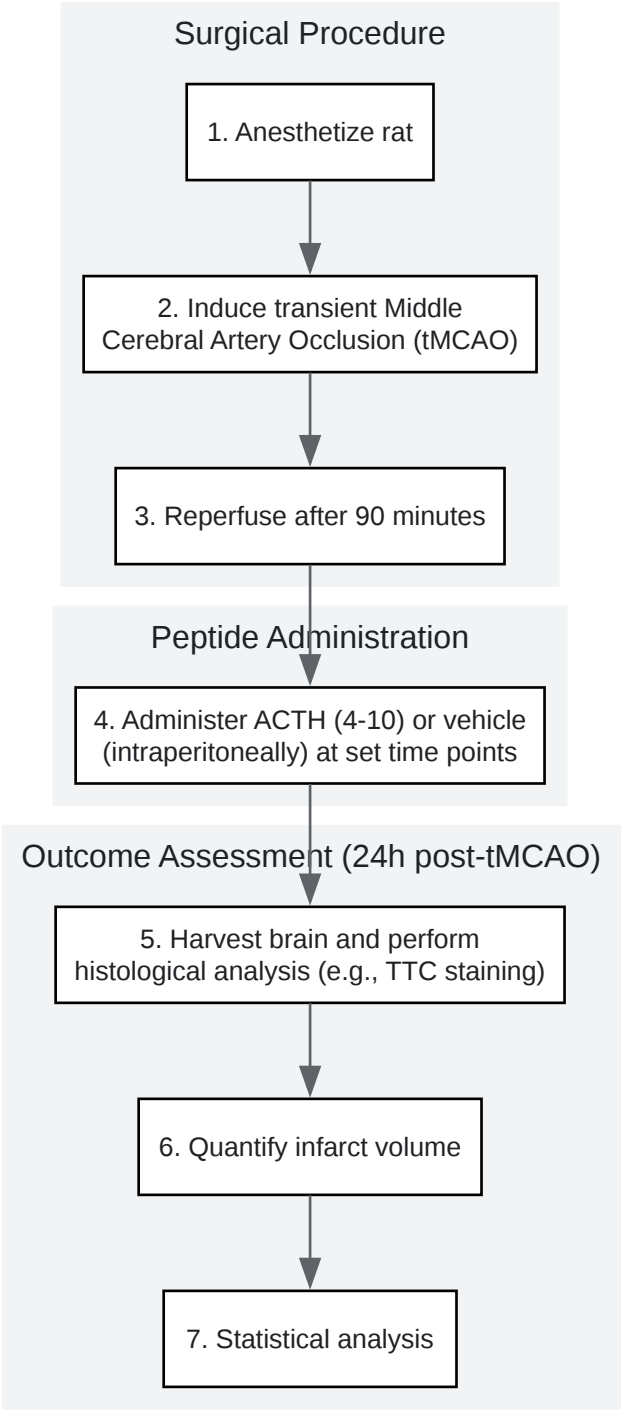
In Vivo Stroke Model Experimental Workflow



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Workflow for assessing in vivo neuroprotection in a stroke model.

1. Animal Model and Anesthesia:

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- Use adult male Wistar rats (250-300 g).
- Anesthetize the rats with isoflurane (3-4% for induction, 1.5-2% for maintenance).[2]

2. Surgical Procedure (tMCAO):

- Perform a midline cervical incision to expose the common carotid artery (CCA), external carotid artery (ECA), and internal carotid artery (ICA).
- Introduce a nylon monofilament into the ICA to occlude the origin of the middle cerebral artery (MCA).
- Maintain the occlusion for 90 minutes.[2]
- Induce reperfusion by withdrawing the filament.

3. Peptide Administration:

- Dissolve **ACTH (4-10)** in sterile saline.
- Administer the peptide or vehicle (saline) intraperitoneally at specific time points post-occlusion (e.g., 1, 4, and 8 hours).

4. Outcome Assessment (24 hours post-tMCAO):

- Euthanize the animals and harvest the brains.
- Section the brains and stain with 2,3,5-triphenyltetrazolium chloride (TTC) to visualize the infarct.
- Quantify the infarct volume using image analysis software.
- Perform statistical analysis to compare the infarct volumes between the treatment and control groups.

Assessment of Learning and Memory: Passive Avoidance Task

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This protocol outlines the one-trial passive avoidance test to evaluate the effects of **ACTH (4-10)** on memory.

1. Apparatus:

- A two-compartment apparatus with a light and a dark chamber, separated by a guillotine door. The floor of the dark chamber is equipped with an electric grid.

2. Habituation:

- On day 1, place each rat in the light compartment and allow it to explore for 3 minutes.

3. Acquisition (Learning) Trial:

- On day 2, place the rat in the light compartment. After 10 seconds, open the guillotine door.
- When the rat enters the dark compartment, close the door and deliver a mild electric footshock (e.g., 0.5 mA for 2 seconds).[8]
- Immediately after the shock, remove the rat from the apparatus.

4. Peptide Administration:

- Administer **ACTH (4-10)** or vehicle subcutaneously at a specific time relative to the acquisition or retention trial (e.g., 1 hour before the retention test).[2]

5. Retention Trial:

- 24 hours after the acquisition trial, place the rat back in the light compartment.
- Open the guillotine door and measure the latency to enter the dark compartment (step-through latency). An increased latency is indicative of improved memory of the aversive event.

Conclusion

The **ACTH (4-10)** fragment represents a promising class of neuropeptides with significant therapeutic potential, particularly in the realm of neurology. Its demonstrated neuroprotective,

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cognitive-modulating, and anti-inflammatory effects, coupled with a favorable safety profile due to its lack of steroidogenic activity, make it an attractive candidate for further investigation. This technical guide has provided a comprehensive overview of its core biological functions, the underlying signaling pathways, and detailed experimental protocols to facilitate future research. Further studies are warranted to fully elucidate the therapeutic potential of **ACTH (4-10)** and its analogues in various neurological disorders.

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